

An In-Depth Technical Guide to the Antiproliferative Effects of WYE-687

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Compound of Interest		
Compound Name:	WYE-687 dihydrochloride	
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This guide provides a comprehensive overview of the anti-proliferative effects of WYE-687, a potent and selective ATP-competitive inhibitor of the mammalian target of rapamycin (mTOR). WYE-687 uniquely inhibits both mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2), leading to a broad-spectrum blockade of the critical PI3K/Akt/mTOR signaling pathway. This dual inhibitory action results in significant anti-proliferative effects, including G1 cell cycle arrest and the induction of apoptosis in various cancer cell lines.[1][2]

Core Mechanism of Action

WYE-687 functions as an ATP-competitive inhibitor of mTOR kinase, effectively blocking its catalytic activity.[1][3] With an IC50 of 7 nM for mTOR, it demonstrates high potency.[1][2][3] A key feature of WYE-687 is its ability to inhibit both mTORC1 and mTORC2.[2][3][4]

- mTORC1 Inhibition: Prevents the phosphorylation of downstream effectors like S6 kinase (S6K) and 4E-binding protein 1 (4E-BP1), which are crucial for protein synthesis and cell growth.[5]
- mTORC2 Inhibition: Blocks the phosphorylation of Akt at serine 473 (S473), a key step for full Akt activation.[1] This disrupts the pro-survival signals mediated by Akt.

This dual inhibition overcomes the limitations of rapalogs (like rapamycin), which only inhibit mTORC1 and can lead to a feedback activation of Akt.[6] WYE-687 shows significant selectivity

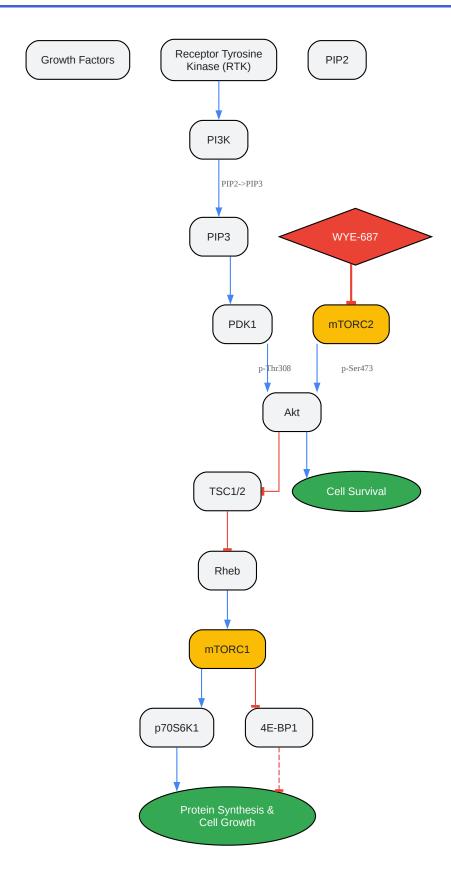


for mTOR over other kinases, such as PI3K α (>100-fold) and PI3K γ (>500-fold).[1][6]

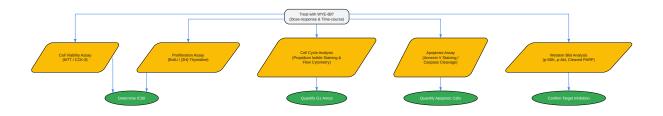
Signaling Pathway Overview

The following diagram illustrates the central role of mTOR in cell signaling and the points of inhibition by WYE-687.









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